

Application Note: Spectrophotometric Determination of D&C Red No. 7 Concentration

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Compound of Interest

Compound Name: Red 7

Cat. No.: B1170729

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Abstract

This application note provides a detailed protocol for the quantitative determination of D&C Red No. 7 concentration using UV-Visible spectrophotometry. D&C Red No. 7, a calcium salt of a monoazo dye, is widely used as a colorant in drugs and cosmetics. Due to its insolubility in water, this protocol utilizes N,N-Dimethylformamide (DMF) as a suitable solvent for analysis. The method is based on Beer-Lambert's law, which establishes a linear relationship between the absorbance of the dye and its concentration at the wavelength of maximum absorbance (λ_{max}). This document outlines the necessary procedures for sample preparation, determination of λ_{max} , creation of a calibration curve, and analysis of unknown samples.

Introduction

D&C Red No. 7 (CI No. 15850:1) is a synthetic pigment approved for use in various drug and cosmetic formulations.^{[1][2]} Accurate quantification of this color additive is crucial for quality control, formulation development, and regulatory compliance. Spectrophotometry offers a rapid, cost-effective, and reliable method for determining the concentration of chromophoric substances like D&C Red No. 7.

The primary challenge in the spectrophotometric analysis of D&C Red No. 7 is its insolubility in aqueous solutions. This protocol addresses this issue by employing N,N-Dimethylformamide (DMF), a polar aprotic solvent capable of dissolving the dye, to prepare solutions suitable for

analysis. The methodology involves identifying the wavelength of maximum absorbance (λ_{max}) of D&C Red No. 7 in DMF and subsequently generating a standard calibration curve to quantify unknown samples.

Experimental Principle

The concentration of D&C Red No. 7 is determined by measuring the absorbance of light at a specific wavelength, λ_{max} . According to the Beer-Lambert Law, the absorbance (A) of a solution is directly proportional to the concentration (c) of the absorbing species and the path length (l) of the light through the solution. The relationship is expressed as:

$$A = \epsilon cl$$

Where:

- A is the absorbance (unitless)
- ϵ (epsilon) is the molar absorptivity, a constant specific to the substance at a given wavelength (in $\text{L mol}^{-1} \text{cm}^{-1}$)
- c is the concentration of the substance (in mol L^{-1})
- l is the path length of the cuvette (typically 1 cm)

By preparing a series of standard solutions with known concentrations and measuring their corresponding absorbances at λ_{max} , a calibration curve of absorbance versus concentration can be constructed. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Data Presentation

Table 1: Physicochemical Properties of D&C Red No. 7

Property	Value
CI Name	Pigment Red 57:1
CI Number	15850:1
CAS Number	5281-04-9
Chemical Formula	C ₁₈ H ₁₂ CaN ₂ O ₆ S
Molecular Weight	424.44 g/mol
Solubility	Insoluble in water; Soluble in N,N-Dimethylformamide (DMF)
λ_{max} in DMF	To be determined experimentally (typically in the range of 450-550 nm)
Molar Absorptivity (ϵ) in DMF	To be determined from the slope of the calibration curve

Table 2: Preparation of D&C Red No. 7 Standard Solutions in DMF

Standard	Volume of Stock Solution (mL)	Final Volume (mL)	Concentration (mg/L)	Absorbance at λ_{max}
Blank	0	10	0	0.000
1	0.5	10	5	Record Absorbance
2	1.0	10	10	Record Absorbance
3	1.5	10	15	Record Absorbance
4	2.0	10	20	Record Absorbance
5	2.5	10	25	Record Absorbance
Unknown	-	-	To be determined	Record Absorbance

(Note: The concentration range for the standards may need to be adjusted based on the initial absorbance readings to ensure they fall within the linear range of the spectrophotometer, typically 0.1 - 1.0)

Experimental Protocols

Materials and Reagents

- D&C Red No. 7 (analytical standard)
- N,N-Dimethylformamide (DMF), spectrophotometric grade
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Cuvettes (quartz or glass, 1 cm path length)

- UV-Visible Spectrophotometer
- Analytical balance

Protocol 1: Preparation of Stock and Standard Solutions

- Stock Solution Preparation (100 mg/L):
 1. Accurately weigh 10.0 mg of D&C Red No. 7 standard using an analytical balance.
 2. Quantitatively transfer the powder to a 100 mL volumetric flask.
 3. Add approximately 70 mL of DMF and sonicate or swirl until the dye is completely dissolved.
 4. Bring the solution to volume with DMF and mix thoroughly. This is the 100 mg/L stock solution.
- Standard Solutions Preparation:
 1. Label a series of 10 mL volumetric flasks as "Standard 1" through "Standard 5" and one as "Blank".
 2. Prepare the blank by filling a 10 mL volumetric flask with DMF.
 3. Prepare the standard solutions by pipetting the required volume of the 100 mg/L stock solution into the corresponding volumetric flasks as detailed in Table 2.
 4. Dilute each standard to the 10 mL mark with DMF and mix well.

Protocol 2: Determination of λ_{max}

- Turn on the spectrophotometer and allow it to warm up for at least 30 minutes.
- Set the spectrophotometer to scan a wavelength range from 400 nm to 700 nm.
- Fill a cuvette with the blank solution (DMF) and use it to zero the instrument.

- Rinse the cuvette with a small amount of one of the prepared standard solutions (e.g., Standard 3, 15 mg/L) and then fill the cuvette with the same standard.
- Place the cuvette in the spectrophotometer and acquire the absorption spectrum.
- Identify the wavelength at which the maximum absorbance occurs. This wavelength is the λ_{max} .

Protocol 3: Generation of the Calibration Curve

- Set the spectrophotometer to measure absorbance at the determined λ_{max} .
- Use the blank solution (DMF) to zero the instrument at this wavelength.
- Measure the absorbance of each of the prepared standard solutions (Standards 1-5), starting from the least concentrated to the most concentrated.
 - Rinse the cuvette with a small amount of the next standard before each measurement.
- Record the absorbance values for each standard in Table 2.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + b$) and the coefficient of determination (R^2). The R^2 value should be ≥ 0.995 for a good linear fit.

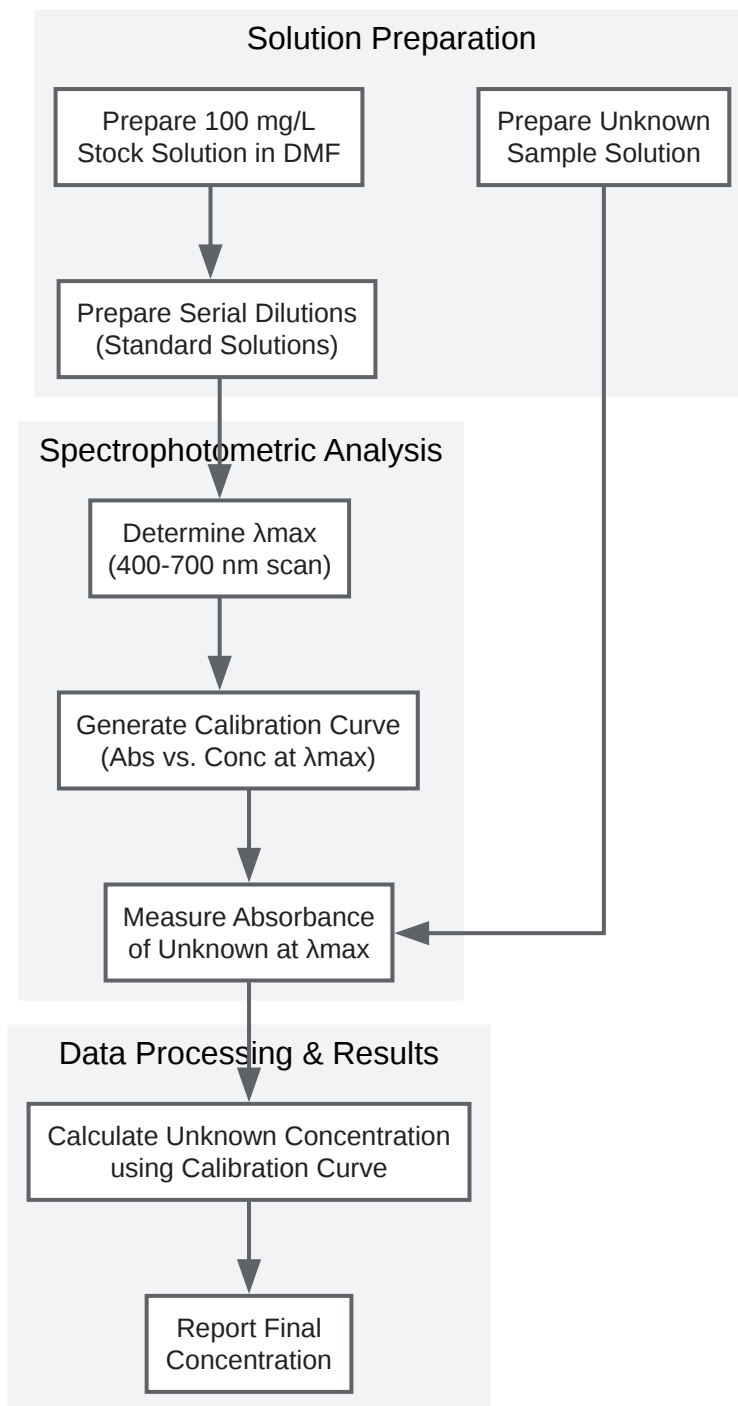
Protocol 4: Determination of Unknown Concentration

- Sample Preparation:
 1. If the sample is a solid, accurately weigh a known amount and dissolve it in a known volume of DMF to create a sample stock solution.
 2. If the sample is a liquid, a direct measurement may be possible, or a dilution in DMF may be necessary if the concentration is expected to be high. The absorbance of the final solution should fall within the range of the calibration curve.
- Absorbance Measurement:

1. Zero the spectrophotometer with the DMF blank at the determined λ_{max} .
 2. Measure the absorbance of the prepared unknown sample solution.
- Concentration Calculation:
 1. Use the equation of the line from the calibration curve ($y = mx + b$) to calculate the concentration of the unknown sample. Substitute the measured absorbance of the unknown for 'y' and solve for 'x' (concentration).
 2. If the original sample was diluted, multiply the calculated concentration by the dilution factor to determine the concentration in the original sample.

Experimental Workflow and Signaling Pathways

Spectrophotometric Determination of D&C Red No. 7



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Caption: Experimental workflow for the spectrophotometric determination of D&C Red No. 7.

Conclusion

The protocol described in this application note provides a straightforward and effective method for the spectrophotometric determination of D&C Red No. 7 concentration in various samples. The use of N,N-Dimethylformamide as a solvent successfully overcomes the challenge of the dye's insolubility in water. By following the outlined procedures for preparing standard solutions, determining the λ_{max} , and constructing a calibration curve, researchers, scientists, and drug development professionals can accurately and reliably quantify the amount of D&C Red No. 7 in their products, ensuring quality and regulatory adherence.

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- To cite this document: BenchChem. [Application Note: Spectrophotometric Determination of D&C Red No. 7 Concentration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170729#spectrophotometric-determination-of-d-c-red-no-7-concentration]

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